

Application Notes and Protocols for W-84 Dibromide

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Compound of Interest

Compound Name: W-84 dibromide

Cat. No.: B1662561

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Introduction

W-84 dibromide is a potent allosteric modulator of M2 muscarinic acetylcholine receptors (mAChRs).[1][2][3] It functions as a non-competitive antagonist with the unique property of stabilizing cholinergic antagonist-receptor complexes.[1] This mechanism of action makes it a significant research tool, particularly in studies involving the cholinergic system and its modulation. A primary application of **W-84 dibromide** is its ability to enhance the protective effects of atropine against organophosphate poisoning.[4][5] These notes provide detailed protocols for the preparation of **W-84 dibromide** stock solutions and its application in relevant experimental settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **W-84 dibromide** is presented in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value
Chemical Name	Hexamethylene-bis-[dimethyl-(3-phthalimidopropyl)ammonium]dibromide[3][5]
Synonyms	HDMPPA[1]
Molecular Formula	C ₃₂ H ₄₄ Br ₂ N ₄ O ₄ [3][4]
Molecular Weight	708.52 g/mol [1][6]
CAS Number	21093-51-6[3][4]
Appearance	White to off-white solid[1][6]

Stock Solution Preparation

Accurate preparation of stock solutions is the first step in ensuring reproducible experimental results. The solubility of **W-84 dibromide** has been reported in several solvents.

Solubility Data

Solvent	Concentration	Notes
DMSO	Up to 10 mM[4]	Use fresh, anhydrous DMSO as the compound is hygroscopic.[1] Sonication or warming to 60°C may be required to fully dissolve the compound.[1]
DMSO	6.25 mg/mL (approx. 8.82 mM) [1]	-
DMSO	3 mg/mL (approx. 4.23 mM)[7]	-
Water	3.03 mg/mL (approx. 4.28 mM) [1]	Requires sonication and warming to 60°C to dissolve.[1] If using water, the final working solution should be sterilized by filtration through a 0.22 µm filter.[1]

Protocol for Preparing a 10 mM DMSO Stock Solution

Materials:

- **W-84 dibromide** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)
- Pipettes and sterile filter tips

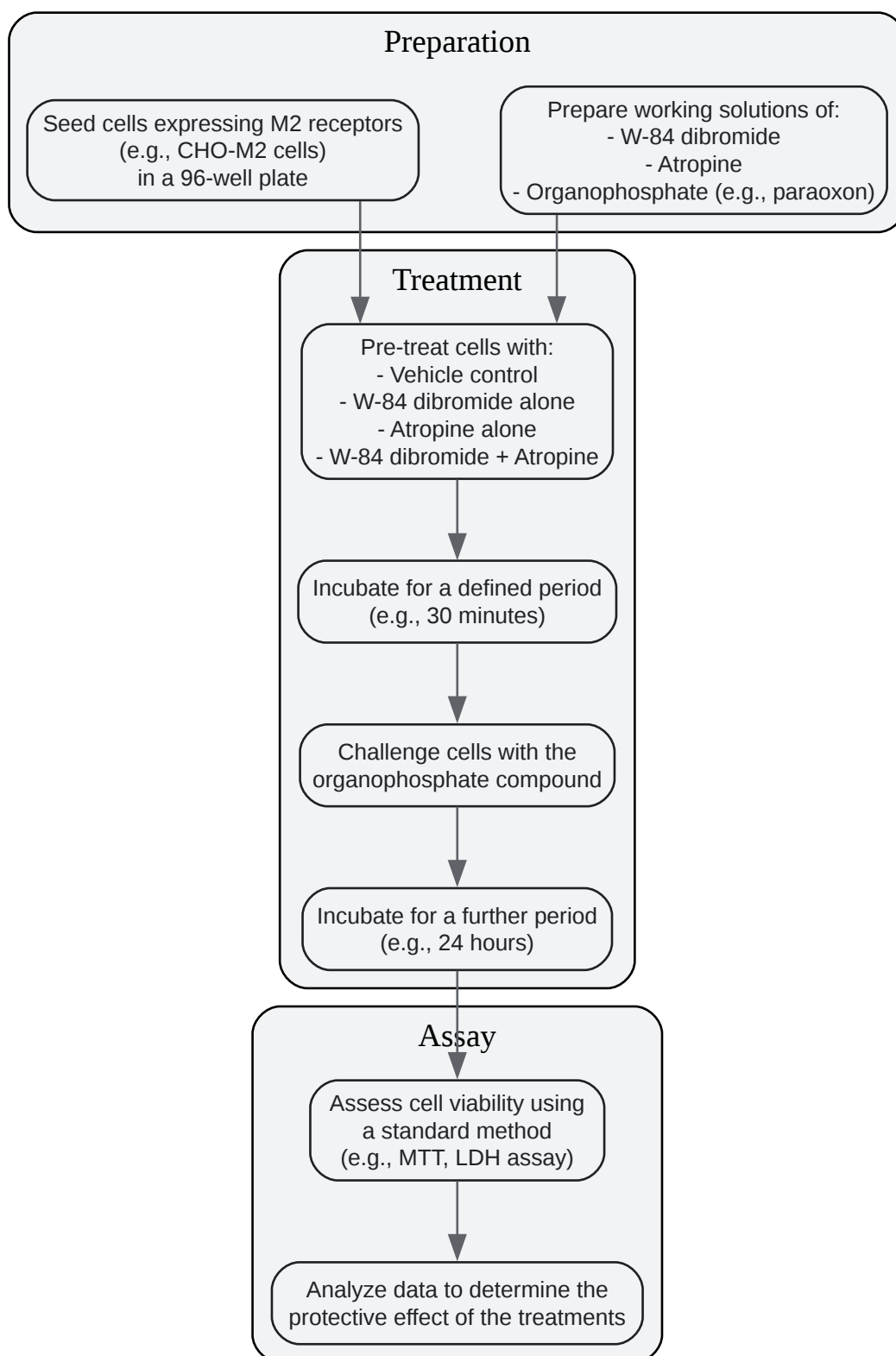
Procedure:

- Determine the required mass: Calculate the mass of **W-84 dibromide** needed to prepare the desired volume of a 10 mM stock solution using the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Volume (L)} \times 708.52 \text{ g/mol} \times 1000 \text{ mg/g}$ For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.0852 mg of **W-84 dibromide**.
- Weigh the compound: Carefully weigh the calculated amount of **W-84 dibromide** powder using an analytical balance and transfer it to a sterile vial.
- Add solvent: Add the desired volume of anhydrous DMSO to the vial containing the **W-84 dibromide** powder.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, briefly warm the solution in a water bath set to no higher than 60°C or sonicate until the solution is clear.^[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Experimental Protocols

W-84 dibromide's primary application is as an allosteric modulator of M2 muscarinic receptors. Below is a generalized workflow for an in vitro experiment to assess its efficacy in protecting cells from an organophosphate challenge, in combination with atropine.

Experimental Workflow: In Vitro Protection Assay Against Organophosphate-Induced Cytotoxicity



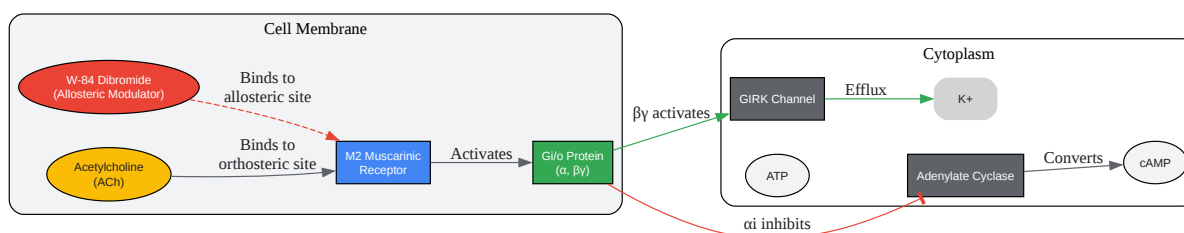
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Caption: Workflow for an in vitro organophosphate protection assay.

Signaling Pathway

W-84 dibromide exerts its effects by modulating the M2 muscarinic acetylcholine receptor, which is a G-protein coupled receptor (GPCR). The M2 receptor primarily couples to the G α i subunit of the heterotrimeric G-protein.

M2 Muscarinic Receptor Signaling Pathway



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Caption: Simplified M2 muscarinic receptor signaling pathway.

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